

Safety and Handling of AquaMet™ Catalyst: A Technical Guide

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Compound of Interest

Compound Name: **AquaMet**

Cat. No.: **B1449477**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling information for **AquaMet™** catalyst based on available data for the catalyst and structurally related ruthenium-based metathesis catalysts. A specific Safety Data Sheet (SDS) for **AquaMet™** catalyst (CAS No. 1414707-08-6) was not publicly available from major suppliers at the time of this writing. Therefore, the information herein, particularly regarding quantitative safety data, is based on analogous compounds, such as the Hoveyda-Grubbs 2nd Generation catalyst, and should be treated as general guidance. It is imperative to consult the official Safety Data Sheet provided by the supplier before handling this product and to conduct a thorough risk assessment for any specific experimental protocol.

Introduction

AquaMet™ is a water-soluble ruthenium-based olefin metathesis catalyst.^[1] Its high activity and stability in aqueous media make it a valuable tool in various chemical syntheses, including ring-closing metathesis (RCM), cross-metathesis (CM), and ring-opening metathesis polymerization (ROMP). As with all organometallic reagents, particularly those containing heavy metals like ruthenium, proper handling and safety precautions are of paramount importance to ensure the safety of laboratory personnel and the integrity of experimental results. This guide provides an in-depth overview of the known safety and handling considerations for **AquaMet™** and related ruthenium catalysts.

Catalyst Identification and Properties

A summary of the key identification and physical properties of the **AquaMet™** catalyst is provided below.

Property	Value
Chemical Name	[1,3-Bis(2,4,6-trimethylphenyl)-4-[(4-ethyl-4-methylpiperazinium-1-yl)methyl]-2-imidazolidinylidene]dichloro(2-isopropoxybenzylidene)ruthenium(II) Chloride
Synonym(s)	AquaMet
CAS Number	1414707-08-6
Molecular Formula	C ₃₉ H ₅₅ Cl ₃ N ₄ ORu
Molecular Weight	803.31 g/mol
Appearance	Green powder
Solubility	Soluble in water and some chlorinated organic solvents (e.g., DCM, chloroform).[1]

Hazard Identification and Classification

While a specific GHS classification for **AquaMet™** is not available, related ruthenium catalysts like the Hoveyda-Grubbs 1st Generation catalyst are classified as flammable solids.[2] The following table summarizes the potential hazards based on analogous compounds.

Hazard Class	GHS Classification (Inferred)	Precautionary Statements (Inferred)
Flammability	Flammable Solid, Category 2	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof equipment.
Health Hazards	Acute toxicity (Oral, Dermal, Inhalation) - Data not available Skin Corrosion/Irritation - May cause skin irritation Serious Eye Damage/Eye Irritation - May cause eye irritation Respiratory or Skin Sensitization - Data not available Germ Cell Mutagenicity - Data not available Carcinogenicity - Data not available Reproductive Toxicity - Data not available Specific Target Organ Toxicity (Single Exposure) - May cause respiratory irritation Specific Target Organ Toxicity (Repeated Exposure) - Data not available Aspiration Hazard - Data not available	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection.

Handling and Storage

Proper handling and storage are crucial for maintaining the catalyst's activity and ensuring a safe laboratory environment.

General Handling Precautions

- Inert Atmosphere: While **AquaMet™** is reported to have high stability allowing for handling in air, many ruthenium catalysts are sensitive to oxygen when in solution.[3] To ensure catalyst longevity and reproducibility, it is best practice to handle solutions of the catalyst under an inert atmosphere (e.g., argon or nitrogen).
- Ventilation: Handle the solid catalyst and its solutions in a well-ventilated fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile).[2]
- Avoid Dust Formation: When handling the solid, avoid creating dust.
- Ignition Sources: Keep the catalyst away from heat, sparks, and open flames.[2]

Storage Conditions

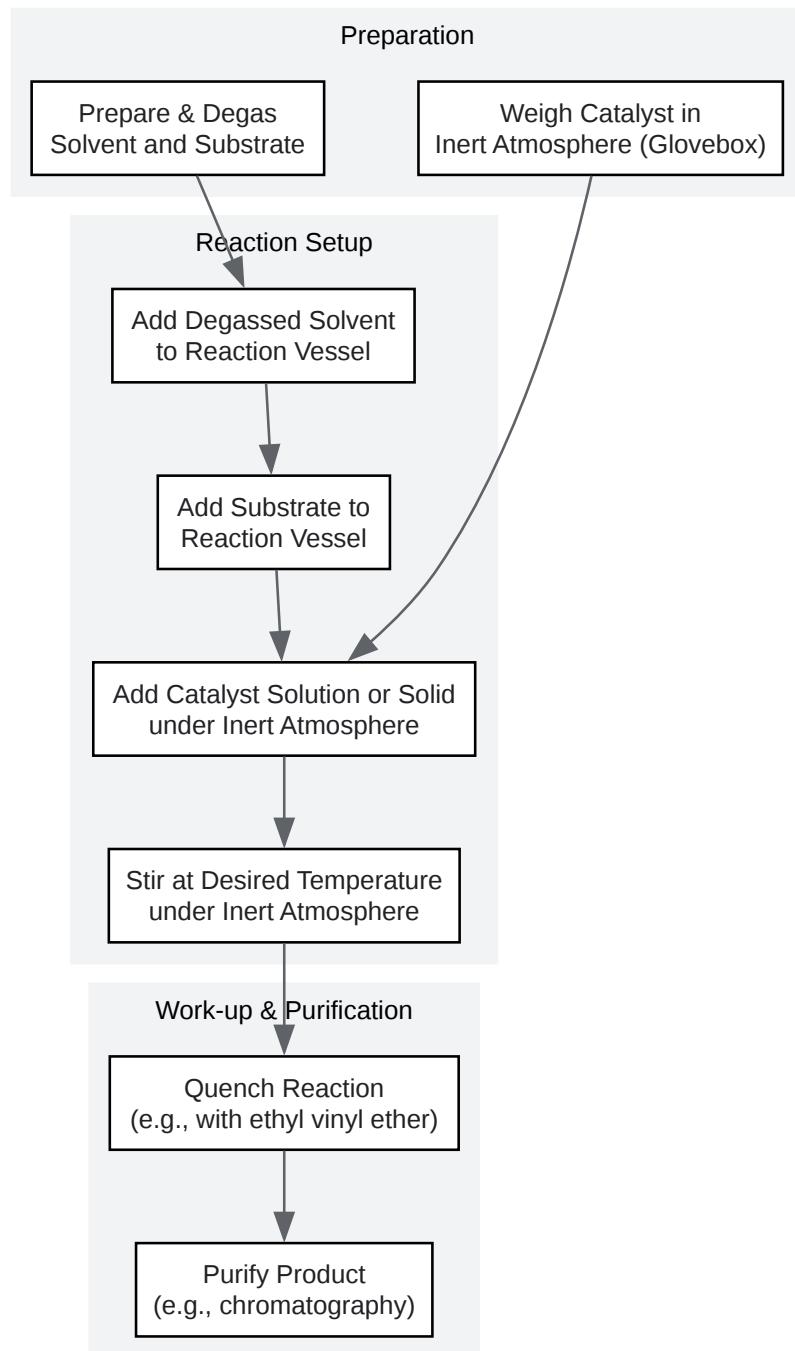
- Long-term Storage (>1 week): Store under an inert gas in a cold place (recommended temperature 2 - 8 °C).[1]
- Short-term Storage (<1 week): Store under an inert gas at ambient temperature.[1]
- Container: Keep the container tightly closed.

Experimental Protocols and Procedures

General Workflow for a Metathesis Reaction

The following diagram illustrates a general workflow for setting up an olefin metathesis reaction using an air-sensitive catalyst.

General Workflow for Olefin Metathesis

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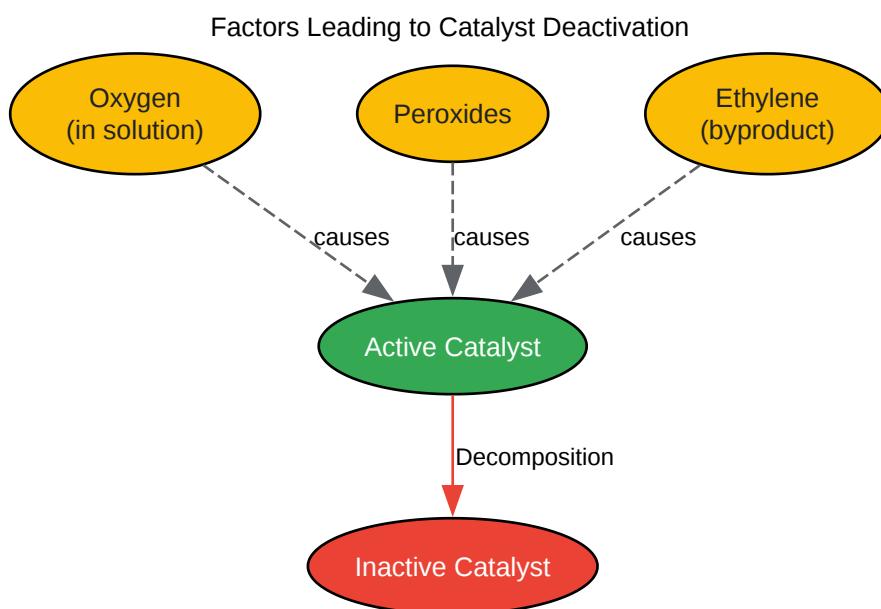
Caption: General workflow for an olefin metathesis reaction.

Catalyst Poisoning and Decomposition

Several substances can act as catalyst poisons, leading to deactivation.

- Oxygen: While solid **AquaMet™** is air-stable, solutions can be sensitive to oxygen.[3]
- Peroxides: Peroxides can oxidize the metal-carbene bond, rendering the catalyst inactive.[4]
- Ethylene: The ethylene byproduct of many metathesis reactions can lead to catalyst decomposition.[4] It is often beneficial to remove ethylene from the reaction mixture, for example, by bubbling an inert gas through the solution.

The following diagram illustrates the logical relationship of factors leading to catalyst deactivation.



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Caption: Factors contributing to catalyst deactivation.

First Aid Measures

The following first aid measures are based on general procedures for handling chemical reagents and information for analogous ruthenium catalysts.[2]

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Considerations

Spill Response

- Small Spills: For small spills of the solid catalyst, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.
- Large Spills: For larger spills, evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and collect the material using a method that does not generate dust.
- Solutions: Absorb spills of catalyst solutions with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.

Disposal

Dispose of waste catalyst and contaminated materials in accordance with local, state, and federal regulations. Due to the ruthenium content, it is likely to be classified as hazardous

waste.

Conclusion

AquaMet™ catalyst is a powerful tool for olefin metathesis in aqueous and organic media. While it is reported to be relatively stable, it is a ruthenium-based organometallic compound and should be handled with care. Adherence to standard laboratory safety practices, including the use of appropriate personal protective equipment, handling in a well-ventilated area, and awareness of potential catalyst poisons, is essential for its safe and effective use. Researchers should always consult the most recent Safety Data Sheet from their supplier for the most accurate and complete safety information.

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